

Personal protective equipment for handling (S)-(+)-1-Methoxy-2-propanol

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Compound of Interest

Compound Name: (S)-(+)-1-Methoxy-2-propanol

Cat. No.: B1353307

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Essential Safety and Handling Guide for (S)-(+)-1-Methoxy-2-propanol

This guide provides critical safety and logistical information for the handling and disposal of **(S)-(+)-1-Methoxy-2-propanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **(S)-(+)-1-Methoxy-2-propanol**, a comprehensive PPE strategy is mandatory to prevent skin and eye contact, and inhalation of vapors.[\[1\]](#)[\[2\]](#) The substance is a flammable liquid and vapor that can cause eye, skin, and respiratory tract irritation, as well as central nervous system depression.[\[1\]](#)[\[3\]](#)

Eye and Face Protection:

- Wear chemical splash goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[4\]](#)

Skin Protection:

- Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)[\[2\]](#) Nitrile gloves have shown good resistance to 1-Methoxy-2-propanol, with a permeation breakthrough time

of over 480 minutes for 99.5% concentration in some tests.[5][6] Always inspect gloves before use and use proper removal techniques.[7]

- Protective Clothing: Wear appropriate protective clothing to minimize skin contact.[1][2] For significant exposure risk, flame-retardant antistatic protective clothing is recommended.

Respiratory Protection:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- If vapors or aerosols are generated, respiratory protection is required. A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in the positive pressure mode with emergency escape provisions is recommended for high concentrations.[1][2] For smaller scale laboratory use, a half mask with an organic vapor filter (Type A Brown) may be suitable.[4][8]

Quantitative Data Summary

The following table summarizes key quantitative safety data for **(S)-(+)-1-Methoxy-2-propanol**.

Parameter	Value	Reference
Flash Point	31-33 °C (88-91.4 °F)	[1]
Autoignition Temperature	286-287 °C (547-549 °F)	[1][2]
Explosion Limits	Lower: 1.6-1.7 vol % Upper: 11.5-13.8 vol %	[1][2]
ACGIH TLV-TWA	50 ppm	
ACGIH TLV-STEL	100 ppm	
NIOSH REL-TWA	100 ppm (360 mg/m ³)	[1][2]
NIOSH REL-STEL	150 ppm (540 mg/m ³)	[2]
Nitrile Glove Permeation	>480 minutes (for 99.5% concentration)	[5]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **(S)-(+)-1-Methoxy-2-propanol** from receipt to disposal.

a. Preparation and Engineering Controls:

- Ventilation: Ensure work is conducted in a well-ventilated area. A chemical fume hood is strongly recommended.
- Safety Equipment: Confirm that an eyewash station and a safety shower are readily accessible.[\[1\]](#)
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces.[\[9\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[2\]](#)

b. Handling Procedure:

- Don PPE: Before handling, put on all required personal protective equipment as detailed above.
- Container Inspection: Visually inspect the container for any damage or leaks before opening.
- Dispensing: When dispensing, do so slowly and carefully to avoid splashing. Keep the container tightly closed when not in use.[\[1\]](#)
- Avoid Inhalation: Do not breathe vapors or mists.[\[10\]](#)

c. Accidental Release Measures:

- Evacuate: In case of a spill, immediately evacuate non-essential personnel from the area.
- Ventilate: Provide adequate ventilation to the spill area.[\[1\]](#)

- Containment: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not use combustible materials like sawdust.[\[3\]](#)
- Cleanup: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[9\]](#)
- Decontamination: Clean the spill area thoroughly. Prevent runoff from entering drains or waterways.[\[1\]](#)

Disposal Plan

Proper disposal of **(S)-(+)-1-Methoxy-2-propanol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

a. Waste Characterization:

- Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste.[\[1\]](#)

b. Disposal of Unused Chemical:

- Unused **(S)-(+)-1-Methoxy-2-propanol** should be handled as hazardous waste and sent to a RCRA-approved incinerator or disposed of in a RCRA-approved waste facility.[\[3\]](#)

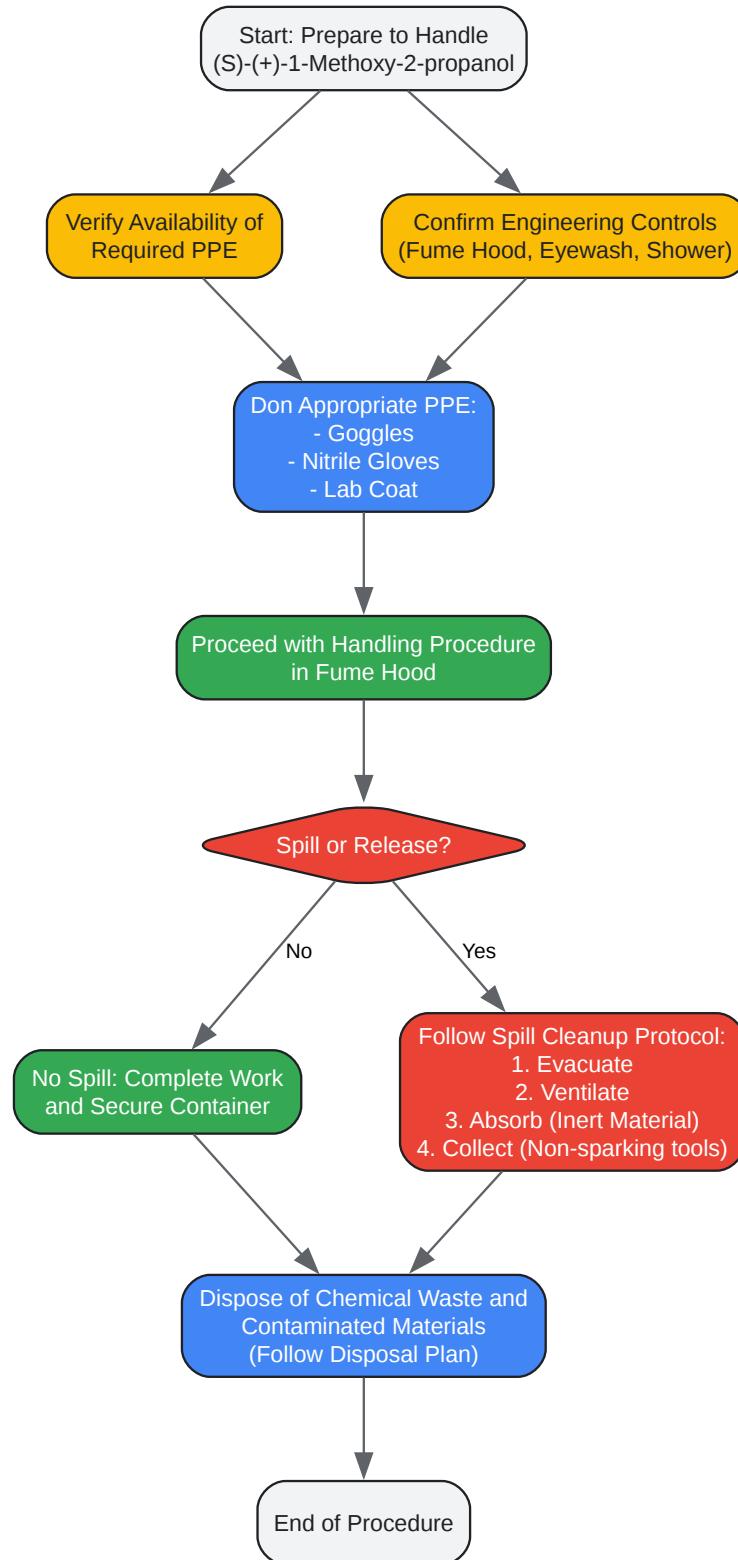
c. Disposal of Contaminated Materials:

- All contaminated materials, including absorbent materials from spills, used gloves, and other disposable PPE, should be placed in a sealed, labeled container and disposed of as hazardous waste in accordance with federal, state, and local regulations.[\[3\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **(S)-(+)-1-Methoxy-2-propanol**.

Workflow for Safe Handling of (S)-(+)-1-Methoxy-2-propanol

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **(S)-(+)-1-Methoxy-2-propanol**.

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